

Application Notes and Protocols: (4,4-Dimethoxycyclohexyl)methanol in Organic Synthesis

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Compound of Interest

Compound Name: (4,4-Dimethoxycyclohexyl)methanol

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Introduction

(4,4-Dimethoxycyclohexyl)methanol is a bifunctional building block with significant potential in organic synthesis. Its structure, featuring a primary alcohol and a protected ketone in the form of a dimethyl ketal, offers a versatile platform for the construction of complex molecules. The cyclohexane scaffold is a common motif in medicinal chemistry, and the latent ketone functionality allows for late-stage synthetic modifications.^[1] This document provides detailed application notes and protocols for the use of **(4,4-Dimethoxycyclohexyl)methanol** as a synthetic building block.

Molecular Structure and Reactivity

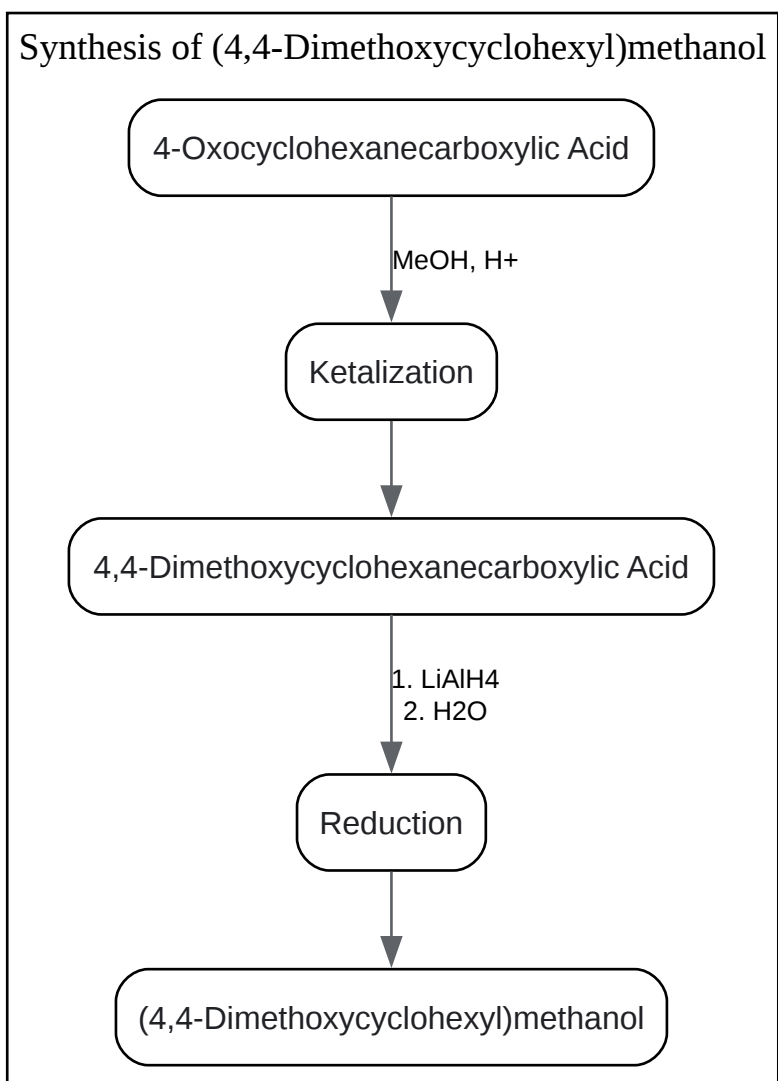
The key to the synthetic utility of **(4,4-Dimethoxycyclohexyl)methanol** lies in its two distinct functional groups:

- **Primary Alcohol (-CH₂OH):** This group is amenable to a wide range of transformations, including oxidation to the corresponding aldehyde or carboxylic acid, esterification, and etherification.^[1]

- Dimethyl Ketal: The ketal serves as a robust protecting group for a ketone at the C4 position. It is stable to basic and nucleophilic conditions, allowing for selective reactions at the alcohol. The ketone can be readily deprotected under acidic conditions, unveiling a new reactive site for further elaboration.[1]

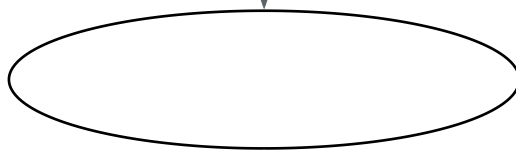
Synthesis of (4,4-Dimethoxycyclohexyl)methanol

A plausible synthetic route to **(4,4-Dimethoxycyclohexyl)methanol** commences with 4-oxocyclohexanecarboxylic acid. The synthesis involves two key steps: ketalization of the ketone and reduction of the carboxylic acid.



Oxidation of (4,4-Dimethoxycyclohexyl)methanol

(4,4-Dimethoxycyclohexyl)methanol



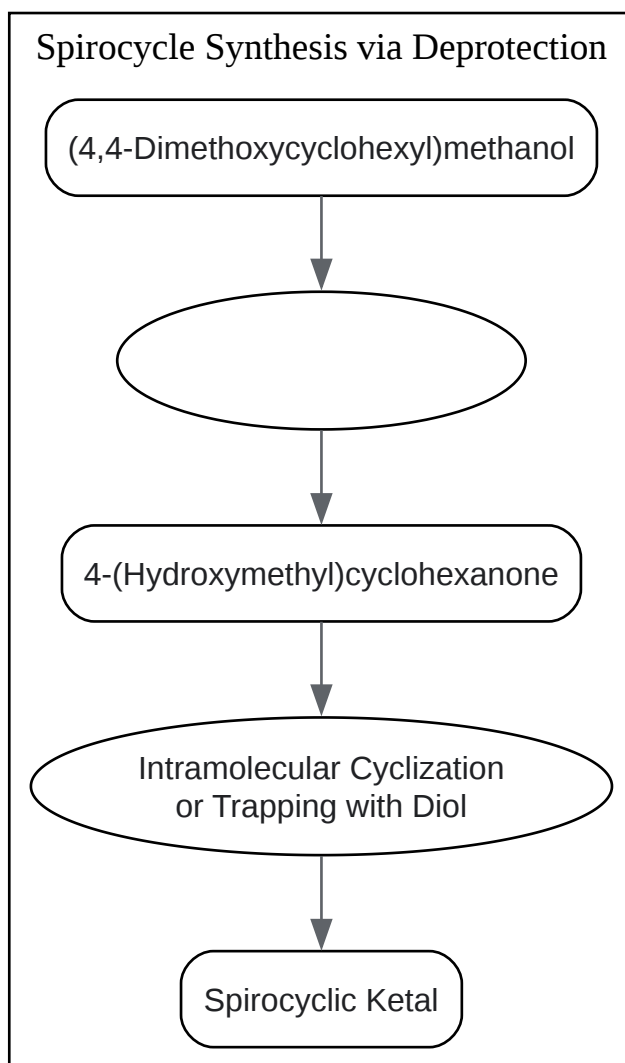
(4,4-Dimethoxycyclohexyl)carbaldehyde

Esterification of (4,4-Dimethoxycyclohexyl)methanol

(4,4-Dimethoxycyclohexyl)methanol



(4,4-Dimethoxycyclohexyl)methyl benzoate



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References

- 1. (4,4-Dimethoxycyclohexyl)methanol | 758716-89-1 | Benchchem [benchchem.com]
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